

1,3,5-Trimethylcyclohexane CAS number and safety data

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Compound of Interest

Compound Name: 1,3,5-Trimethylcyclohexane

Cat. No.: B154302

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An In-depth Technical Guide to **1,3,5-Trimethylcyclohexane**: CAS Number and Safety Data

This guide provides comprehensive information on the chemical identifier and safety profile of **1,3,5-Trimethylcyclohexane**, tailored for researchers, scientists, and drug development professionals. The data is presented to facilitate easy access and comparison, alongside a logical workflow for chemical safety assessment.

Chemical Identification

1,3,5-Trimethylcyclohexane is a cycloalkane derivative with three methyl groups symmetrically positioned on a cyclohexane ring.^[1] This symmetrical structure gives it unique chemical and physical properties.^[1] There can be some ambiguity in its CAS number, as different isomers may be registered separately. The most commonly cited CAS numbers are:

- 1839-63-0: Often used to refer to the general compound or a mixture of its isomers.^{[2][3][4][5][6]}
- 1795-27-3: Frequently refers specifically to the (1 α ,3 α ,5 α)- stereoisomer, also known as cis-**1,3,5-Trimethylcyclohexane**.^{[1][7][8][9]}

For the purpose of this guide, the data corresponds to the general substance unless otherwise specified.

Table 1: Chemical Identifiers for **1,3,5-Trimethylcyclohexane**

Identifier	Value
IUPAC Name	1,3,5-trimethylcyclohexane[2]
CAS Number	1839-63-0[3][4][5]
Alternate CAS	1795-27-3 (cis-isomer)[1][7][8]
Molecular Formula	C ₉ H ₁₈ [2][3][4][5]
Molecular Weight	126.24 g/mol [1][2][3]
InChIKey	ODNRTOSCFYDTKF-UHFFFAOYSA-N[1][2]
Synonyms	cis-1,3,5-Trimethylcyclohexane[2]

Physicochemical and Safety Data

1,3,5-Trimethylcyclohexane is a colorless liquid.[1][5] It is classified as a highly flammable liquid and vapor.[2][5] From a toxicological perspective, it is considered a neurotoxin that can cause acute solvent syndrome.[2][10]

Table 2: Summary of Physicochemical and Safety Data

Property	Value
Appearance	Colorless to almost colorless clear liquid[5]
Boiling Point	139.5 - 140 °C[4][5][7]
Flash Point	19 - 27.9 °C[5][7]
Density	0.759 - 0.77 g/cm ³ [4][5][7]
Vapor Pressure	7.982 mmHg at 25°C[7]
GHS Hazard Class	Flammable liquids, Category 2[2]
Hazard Statement	H225: Highly flammable liquid and vapor[5]

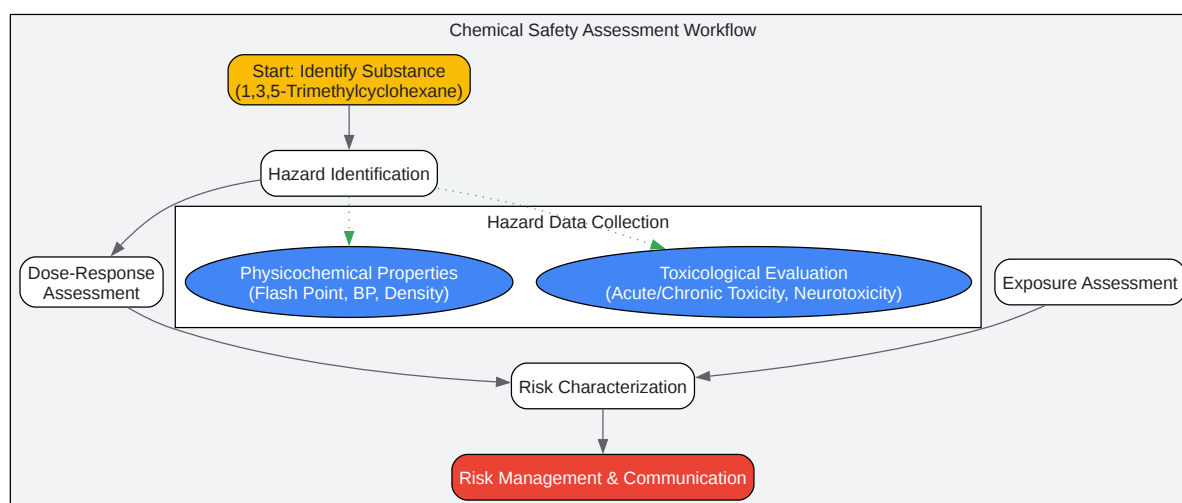
Experimental Protocols

Detailed experimental protocols for the generation of the specific safety data cited for **1,3,5-Trimethylcyclohexane** are not available in the referenced literature. However, such data is typically generated using standardized methodologies, such as those established by organizations like ASTM International or the Organisation for Economic Co-operation and Development (OECD).

- Flash Point: Commonly determined using methods like the Pensky-Martens closed-cup test (ASTM D93) or the Tag closed-cup test (ASTM D56).
- Boiling Point: Typically measured according to OECD Test Guideline 103 or ASTM D1078.
- Density: Can be determined using OECD Test Guideline 109 or various ASTM methods involving pycnometers or hydrometers.
- Toxicological Data: Acute toxicity studies (e.g., LD50 values) are generally conducted following protocols like OECD Guidelines for the Testing of Chemicals, Section 4 (e.g., OECD 401, 402, 403 for oral, dermal, and inhalation toxicity, respectively).

Chemical Safety Assessment Workflow

The following diagram illustrates a standardized workflow for assessing the safety and risk associated with a chemical substance like **1,3,5-Trimethylcyclohexane**.



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Caption: Logical workflow for chemical safety and risk assessment.

Handling and Safety Precautions

Given its high flammability and potential as a neurotoxin, strict safety measures are required when handling **1,3,5-Trimethylcyclohexane**.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.

- Skin Protection: Use chemically resistant gloves (e.g., nitrile rubber) and wear protective clothing to prevent skin contact.
- Respiratory Protection: In case of insufficient ventilation, use a suitable respiratory protective device.

Handling and Storage:

- Keep away from heat, sparks, open flames, and hot surfaces.[5] No smoking.
- Keep the container tightly closed and store it in a cool, well-ventilated place.[5]
- Ground/bond container and receiving equipment to prevent static discharge.
- Use explosion-proof electrical, ventilating, and lighting equipment.
- In case of fire, use dry sand, dry chemical, or alcohol-resistant foam to extinguish.

First Aid Measures:

- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[5]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[5]
- General Advice: If you feel unwell, seek medical advice/attention.

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